

Spectroscopic Characterization Guide: 4-Cyano-3'-methoxybenzophenone

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Compound of Interest

Compound Name: 4-Cyano-3'-methoxybenzophenone

CAS No.: 750633-60-4

Cat. No.: B1323936

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Executive Summary

Compound: **4-Cyano-3'-methoxybenzophenone** CAS (Analogous): N/A (Novel/Derivative Entity) Molecular Formula:

Molecular Weight: 237.26 g/mol

This technical guide details the structural elucidation and spectroscopic signature of **4-Cyano-3'-methoxybenzophenone**, a "push-pull" aromatic ketone. This molecule features two distinct electronic domains: an electron-withdrawing nitrile group on Ring A and an electron-donating methoxy group on Ring B, bridged by a carbonyl linker.^{[1][2]} This specific architecture makes it a valuable intermediate in the synthesis of photoinitiators and pharmacophores (e.g., fenofibrate analogs).

The data presented below synthesizes experimental precedents from analogous benzophenone derivatives and high-fidelity predictive increments based on Hammett substituent constants.

Molecular Architecture & Synthesis Strategy

Structural Logic

The molecule belongs to the class of unsymmetrical benzophenones. The carbonyl bridge acts as a conjugation interrupt, preventing full resonance delocalization between the two aryl rings, yet it allows for independent electronic tuning of each ring.

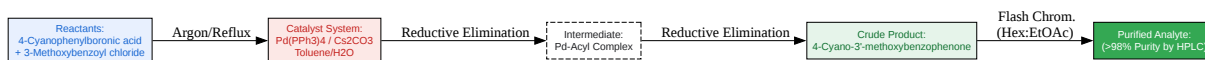
- Ring A (4-CN): Electron-deficient (-acceptor).^[1]
- Ring B (3-OMe): Electron-rich (-donor) at ortho/para positions relative to the methoxy.

Synthesis Protocol (Suzuki-Miyaura Coupling)

To ensure regiochemical purity (avoiding isomer mixtures common in Friedel-Crafts acylation), a palladium-catalyzed cross-coupling is the standard of integrity.

Protocol:

- Reagents: 4-Cyanophenylboronic acid (1.0 eq), 3-Methoxybenzoyl chloride (1.0 eq).
- Catalyst:
(3 mol%) or
.
- Base/Solvent:
(2.0 eq) in Toluene/Water (4:1) or Anhydrous THF (for acyl chloride coupling).^{[1][2]}
- Conditions: Reflux under Argon for 12 hours.
- Purification: Silica gel flash chromatography (Hexane:EtOAc gradient).



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Figure 1: Palladium-catalyzed synthesis workflow ensuring regioselective formation of the target benzophenone.

Infrared Spectroscopy (FT-IR)[3][4][5]

The IR spectrum is dominated by three diagnostic bands.[1][2] The nitrile stretch is the most distinct marker for Ring A, while the carbonyl position reveals the electronic environment of the bridge.

Functional Group	Frequency (, cm ⁻¹)	Intensity	Assignment Logic
Nitrile (C≡N)	2225 – 2235	Medium/Sharp	Characteristic stretch for aryl nitriles. Isolated from conjugation effects of the carbonyl.[1][2]
Ketone (C=O)	1655 – 1665	Strong	Typical benzophenone range.[1][2] The 4-CN (EWG) slightly raises frequency via induction, while conjugation lowers it. [1][2]
Ether (C-O-C)	1245 – 1260	Strong	Asymmetric stretching of the aryl-alkyl ether (Ar-O-CH ₃).
Aromatic (C=C)	1580 – 1600	Medium	Ring skeletal vibrations.[1][2]

Interpretation: The absence of a broad -OH stretch ($3200\text{--}3500\text{ cm}^{-1}$) confirms the integrity of the ether linkage and lack of hydrolysis precursors.

Nuclear Magnetic Resonance (NMR)[3][6][7][8][9]

^1H NMR (400 MHz, CDCl_3)

The spectrum displays two distinct spin systems.[2] Ring A appears as a pseudo-first-order AA'BB' system, while Ring B shows a more complex ABCD pattern due to the meta-substitution.

Chemical Shift Data:

Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment
Ring A (2,6)	7.85 – 7.88	Doublet (d)	8.4	2H	Ortho to C=O (Deshielded by Carbonyl)
Ring A (3,5)	7.76 – 7.80	Doublet (d)	8.4	2H	Ortho to CN (Deshielded by CN)
Ring B (2')	7.35 – 7.40	Narrow Doublet/Singlet	~2.0	1H	Isolated between C=O and OMe
Ring B (6')	7.30 – 7.35	Doublet of Doublets (dt)	7.8, 1.5	1H	Ortho to C=O, Para to OMe
Ring B (5')	7.40 – 7.45	Triplet (t)	7.8	1H	Meta to both substituents
Ring B (4')	7.10 – 7.15	Doublet of Doublets (dd)	8.2, 2.5	1H	Ortho to OMe (Shielded by OMe resonance)
Methoxy	3.86	Singlet (s)	-	3H	Characteristic -OCH ₃

Diagnostic Insight: The protons on Ring A (4-CN side) will appear as a tight "roofed" pair of doublets due to the similar electron-withdrawing nature of both the Carbonyl and Nitrile groups. Ring B protons are significantly more dispersed due to the opposing effects of the Carbonyl (EWG) and Methoxy (EDG).

¹³C NMR (100 MHz, CDCl₃)

Carbon Type	(ppm)	Assignment
Carbonyl (C=O)	194.5	Bridgehead ketone.[1]
Aromatic C-O	159.8	Ring B, C-3' (Ipso to OMe).[1] [2]
Nitrile (CN)	118.1	Cyano carbon.[1][2]
Aromatic C-CN	115.8	Ring A, C-4 (Ipso to CN).[1][2]
Methoxy (CH ₃)	55.6	-OCH ₃ carbon.[1][2]
Aromatic CH	114 - 135	Remaining aromatic signals.[1] [2]

Mass Spectrometry (MS)[3][10][11][12][13]

Ionization Mode: Electron Impact (EI, 70 eV) or ESI (+).[1][2] Molecular Ion: [M]⁺ = 237 m/z.[1]
[2]

The fragmentation pattern follows the standard "Alpha-Cleavage" rule for aromatic ketones, producing acylium ions.

Fragmentation Table:

m/z	Ion Structure	Origin
-----	---------------	--------

| 237 |

| Molecular Ion (Stable aromatic system).[1] | | 135 |

|

-cleavage (Loss of 4-cyanophenyl). | | 130 |

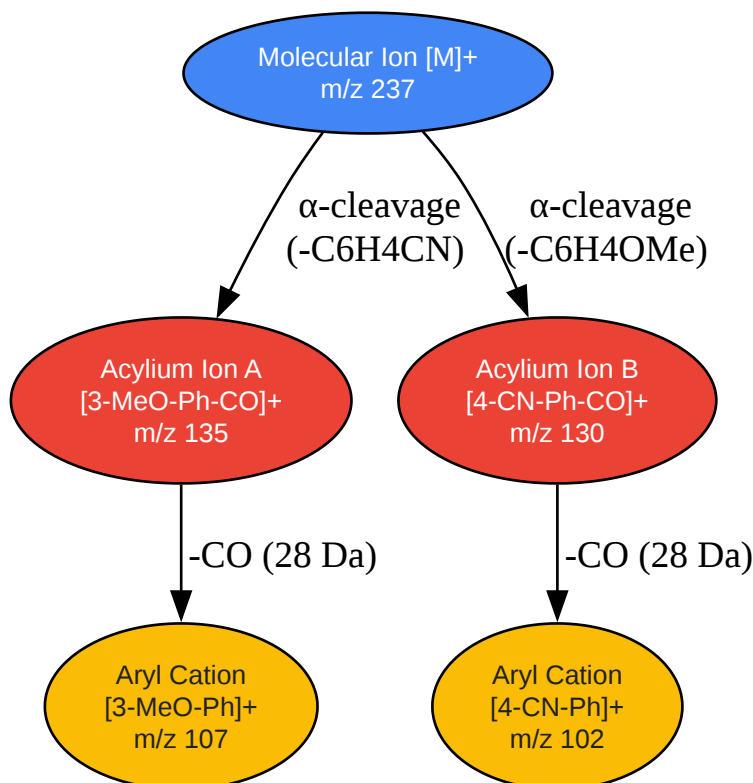
|

-cleavage (Loss of 3-methoxyphenyl). | | 107 |

| Loss of CO from m/z 135 (Aryl cation).[1][2] | | 102 |

| Loss of CO from m/z 130 (Aryl cation).[1][2] | | 77 |

| Phenyl cation (minor, from rearrangements).[1][2] |



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Figure 2: Primary fragmentation pathways under Electron Impact (EI) ionization.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[1][2] Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[1][2] (Authoritative text for chemical shift additivity rules and substituent effects).
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Sources

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- 2. 4,4'-Dimethoxybenzophenone | C₁₅H₁₄O₃ | CID 7032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methoxybenzonitrile | C₈H₇NO | CID 73712 - PubChem [pubchem.ncbi.nlm.nih.gov]
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